

Best practices for handling and aliquoting Sauvagine TFA

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Compound of Interest		
Compound Name:	Sauvagine TFA	
Cat. No.:	B15606259	Get Quote

Technical Support Center: Sauvagine (TFA salt)

This guide provides best practices and troubleshooting advice for researchers, scientists, and drug development professionals working with Sauvagine (trifluoroacetate salt).

Frequently Asked Questions (FAQs)

Q1: How should I store Sauvagine (TFA salt) upon arrival?

A: Upon receipt, powdered Sauvagine (TFA salt) should be stored in a tightly sealed container, protected from moisture. For long-term storage, it is recommended to store the powder at -20°C for up to one year or at -80°C for up to two years.[1]

Q2: What is the recommended solvent for reconstituting Sauvagine (TFA salt)?

A: Sauvagine (TFA salt) is soluble in water and DMSO.[1][2] For most biological applications, sterile, nuclease-free water is a suitable solvent. If using DMSO, be aware that it can be hygroscopic and may impact the solubility of the product.[1]

Q3: How should I prepare a stock solution?

A: To prepare a stock solution, it is recommended to briefly centrifuge the vial to ensure all the powder is at the bottom. Reconstitute with the chosen solvent to the desired concentration. For example, to make a 1 mg/mL solution, add 1 mL of solvent to 1 mg of peptide. Gently vortex or pipette up and down to ensure the peptide is fully dissolved.



Q4: What are the storage conditions for reconstituted Sauvagine (TFA salt)?

A: Once reconstituted, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C for up to one month or at -80°C for up to six months.[1] Always keep the storage containers tightly sealed and protected from moisture.[1]

Q5: What safety precautions should I take when handling Sauvagine (TFA salt)?

A: Sauvagine is a potent neuropeptide and should be handled with care. The trifluoroacetate (TFA) salt form requires additional safety considerations. TFA is corrosive and can cause severe skin burns and eye damage.[3][4] Always handle the compound in a well-ventilated area, preferably within a chemical fume hood.[3][4][5] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Difficulty dissolving the peptide	The peptide has not fully come to room temperature.	Before opening, allow the vial to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
Incomplete mixing.	Gently vortex or sonicate the solution to aid dissolution. Avoid vigorous shaking which can cause peptide degradation.	
Reduced peptide activity in experiments	Improper storage of stock solutions.	Ensure stock solutions are stored at the recommended temperatures (-20°C or -80°C) and are not subjected to multiple freeze-thaw cycles.[1] Use fresh aliquots for each experiment.
Peptide degradation.	Avoid prolonged exposure of the reconstituted peptide to room temperature. Prepare working solutions immediately before use.	
Inconsistent experimental results	Inaccurate pipetting during reconstitution or dilution.	Use calibrated pipettes and ensure proper pipetting technique to maintain accurate concentrations.
Variability between aliquots.	Ensure the stock solution is homogenous before aliquoting. Briefly vortex the stock solution before dispensing into smaller volumes.	

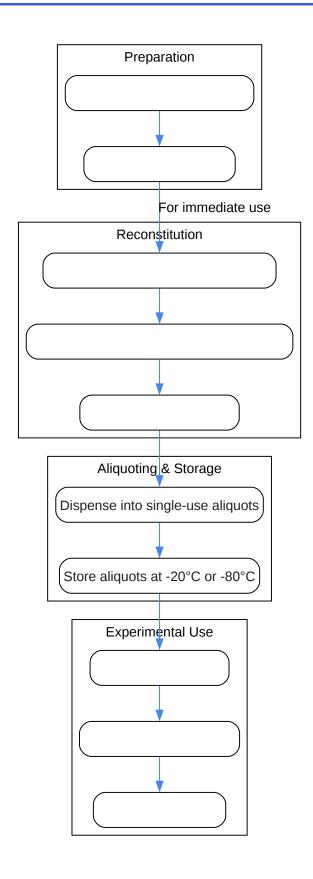


Quantitative Data Summary

Parameter	Powder	In Solvent
Storage Temperature	-20°C or -80°C	-20°C or -80°C
Storage Duration	1 year at -20°C, 2 years at -80°C[1]	1 month at -20°C, 6 months at -80°C[1]
Recommended Solvents	N/A	Water[2], DMSO (≥ 100 mg/mL)[1]

Experimental Workflow: Handling and Aliquoting Sauvagine (TFA salt)





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Caption: Workflow for Sauvagine (TFA salt) handling and aliquoting.



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